

Comparative analysis of the safety profile of 2-(6-Methylbenzofuran-3-yl)acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(6-Methylbenzofuran-3-yl)acetate

Cat. No.: B115163

[Get Quote](#)

Comparative Safety Profile of 2-(6-Methylbenzofuran-3-yl)acetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the safety profile of **2-(6-Methylbenzofuran-3-yl)acetate**. Due to the limited publicly available safety data for this specific compound, this analysis contextualizes its potential hazards by comparing it with structurally related benzofuran derivatives and a common laboratory solvent, methyl acetate. This guide is intended to inform on safe handling practices and highlight areas where further toxicological assessment may be required.

Executive Summary

Direct experimental safety data for **2-(6-Methylbenzofuran-3-yl)acetate** is scarce. However, information from suppliers indicates that the related compound, 2-(6-methyl-1-benzofuran-3-yl)acetic acid, is classified as a skin irritant.^[1] For a more comprehensive understanding, this guide draws comparisons with Methyl 2-(6-hydroxybenzofuran-3-yl)acetate, the broader class of benzofuran derivatives, and Methyl Acetate. Benzofuran derivatives, as a class, exhibit a wide range of biological activities, and their toxicological profiles can vary significantly with substitution.^{[2][3][4]} Therefore, caution is advised when handling **2-(6-Methylbenzofuran-3-yl)acetate**, and appropriate personal protective equipment should be used.

Data Presentation

Table 1: GHS Hazard Comparison

Compound	GHS Pictogram(s)	Signal Word	Hazard Statement(s)
2-(6-Methyl-1-benzofuran-3-yl)acetate	Warning	H315: Causes skin irritation[1]	
Methyl 2-(6-hydroxybenzofuran-3-yl)acetate	Warning	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation[5]	
2,3-Benzofuran	Warning	H226: Flammable liquid and vapour H351: Suspected of causing cancer H373: May cause damage to organs (Liver) through prolonged or repeated exposure H412: Harmful to aquatic life with long lasting effects[6]	
Methyl Acetate	Danger	H225: Highly flammable liquid and vapor H319: Causes serious eye irritation H336: May cause drowsiness or dizziness[7]	

Table 2: Physical and Toxicological Properties

Property	2-(6-Methyl-1-benzofuran-3-yl)acetate	Methyl 2-(6-hydroxybenzofuran-3-yl)acetate	2,3-Benzofuran	Methyl Acetate
Molecular Formula	C ₁₂ H ₁₂ O ₂ [1]	C ₁₁ H ₁₀ O ₄ [5]	C ₈ H ₆ O	C ₃ H ₆ O ₂
Molecular Weight	190.19 g/mol [1]	206.20 g/mol [5]	118.13 g/mol	74.08 g/mol
Acute Oral LD50	Not available	Not available	Not available	3,705 mg/kg (rabbit)[7]
Skin Irritation	Causes skin irritation[1]	Causes skin irritation[5]	No information available[6]	No irritant effect[7]
Eye Irritation	Not available	Causes serious eye irritation[5]	No information available[6]	Irritating effect[7]
Carcinogenicity (IARC)	Not listed	Not classified[5]	Suspected of causing cancer[6]	Not listed[7]

Experimental Protocols

Detailed experimental protocols for assessing the safety of new chemical entities are provided by organizations such as the Organisation for Economic Co-operation and Development (OECD). Below are brief descriptions of key assays relevant to the hazards identified for the compared compounds.

Acute Dermal Irritation/Corrosion (OECD Guideline 404): This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage. The test substance is applied to the shaved skin of a rabbit for a defined period. The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals.

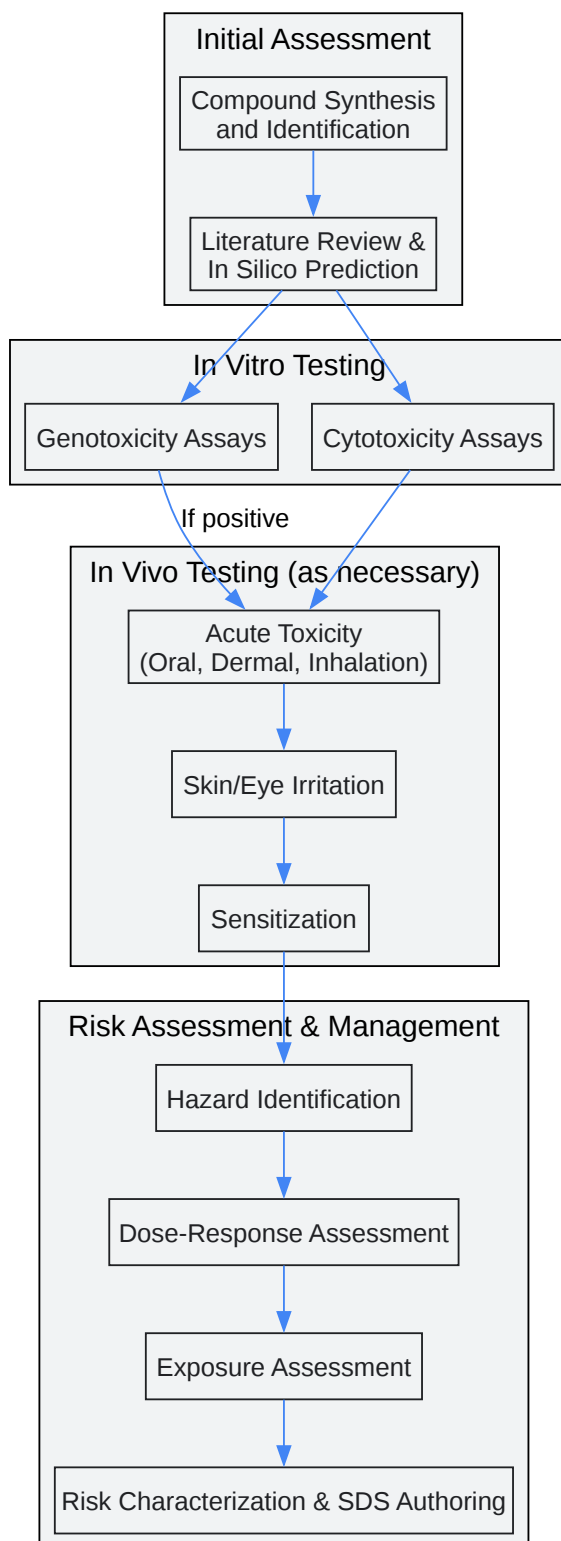
Acute Eye Irritation/Corrosion (OECD Guideline 405): This method evaluates the potential for a substance to produce irritation or damage to the eye. A small amount of the test substance is

applied to the eye of a rabbit. The eye is then examined for effects on the cornea, iris, and conjunctiva at specific time points.

Acute Oral Toxicity (OECD Guideline 423): This study provides information on the health hazards likely to arise from a single, short-term oral exposure to a substance. The test substance is administered to a group of rodents at a specific dose level. The animals are observed for signs of toxicity and mortality over a set period.

Mandatory Visualization

General Workflow for Chemical Safety Assessment

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the safety assessment of a new chemical compound.

Conclusion

The available data on **2-(6-Methylbenzofuran-3-yl)acetate** is insufficient to form a complete safety profile. The GHS classification of the closely related acetic acid derivative suggests that it is a skin irritant.[1] Broader comparisons within the benzofuran class reveal a wide spectrum of potential biological effects, from therapeutic to toxic, including suspected carcinogenicity in the case of the parent 2,3-benzofuran.[6]

Given these considerations, it is imperative that researchers, scientists, and drug development professionals handle **2-(6-Methylbenzofuran-3-yl)acetate** with a high degree of caution. Standard laboratory safety protocols, including the use of gloves, safety glasses, and a lab coat, are essential. Work in a well-ventilated area is also recommended. Further experimental investigation into the toxicological properties of **2-(6-Methylbenzofuran-3-yl)acetate** is necessary to establish a definitive safety profile.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. Structure–Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. [PDF] Mini Review on Important Biological Properties of Benzofuran Derivatives | Semantic Scholar [semanticscholar.org]
- 5. aksci.com [aksci.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. agilent.com [agilent.com]
- To cite this document: BenchChem. [Comparative analysis of the safety profile of 2-(6-Methylbenzofuran-3-yl)acetate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b115163#comparative-analysis-of-the-safety-profile-of-2-6-methylbenzofuran-3-yl-acetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com